

Spectroscopic Profile of 2-Ethylhexyl Acetate (EINECS 299-216-8): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Einecs 299-216-8	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for 2-ethylhexyl acetate, a compound identified by EINECS number 299-216-8. The information presented herein is curated for researchers, scientists, and professionals in drug development who require precise analytical data for this substance. This document summarizes key nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data in structured tables and outlines the experimental methodologies where available.

Compound Identification

The European Inventory of Existing Commercial Chemical Substances (EINECS) number 299-216-8 corresponds to the chemical compound 2-ethylhexyl acetate.

Chemical Structure:

Molecular Formula: C10H20O2

Molecular Weight: 172.27 g/mol

Spectroscopic Data

The following sections present the available spectroscopic data for 2-ethylhexyl acetate.

Nuclear Magnetic Resonance (NMR) Spectroscopy



NMR spectroscopy is a powerful analytical technique for determining the structure of organic compounds. Below are the reported ¹H and ¹³C NMR data for 2-ethylhexyl acetate.

Table 1: ¹H NMR Spectroscopic Data of 2-Ethylhexyl Acetate

Chemical Shift (δ)	Multiplicity	Integration	Assignment
2.05	S	3H	CH ₃ -C=O
3.99	d	2H	-O-CH ₂ -
1.55	m	1H	-CH-
1.25-1.40	m	8H	-(CH2)4-
0.85-0.95	m	6H	-CH ₂ -CH ₃ and -CH ₂ -CH ₃

Table 2: 13C NMR Spectroscopic Data of 2-Ethylhexyl Acetate

Chemical Shift (δ) ppm	Assignment
171.2	C=O
67.2	-O-CH ₂ -
38.8	-CH-
30.4	-(CH ₂) ₄ -
28.9	-(CH ₂) ₄ -
23.7	-(CH ₂) ₄ -
23.0	-CH ₂ -CH ₃
21.0	CH ₃ -C=O
14.1	-CH2-CH3
11.0	-CH2-CH3



Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of 2-ethylhexyl acetate exhibits characteristic absorption bands.

Table 3: Key IR Absorption Bands of 2-Ethylhexyl Acetate

Wavenumber (cm ⁻¹)	Intensity	Assignment
2960-2860	Strong	C-H stretch (alkane)
1740	Strong	C=O stretch (ester)
1240	Strong	C-O stretch (ester)
1040	Medium	C-O stretch

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure by analyzing its fragmentation patterns.

Table 4: Mass Spectrometry Data (GC-MS) of 2-Ethylhexyl Acetate[1]

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)
43	100.0
57	41.7
70	99.9
83	29.1
112	35.1

Experimental Protocols

The following are the available details regarding the experimental conditions used to acquire the spectroscopic data.



NMR Spectroscopy

- Instrument: The ¹H NMR spectra were recorded on a BRUKER AC-300 spectrometer.[1]
- Solvent: Deuterated chloroform (CDCl₃) was used as the solvent.
- Reference: Tetramethylsilane (TMS) was used as an internal standard.
- Further Details: Specific experimental parameters such as pulse sequences, relaxation delays, and the number of scans were not specified in the referenced sources.

IR Spectroscopy

- Instrument: The IR spectrum was obtained using a Bruker Tensor 27 FT-IR spectrometer.[1]
- Technique: The spectrum was recorded using the Attenuated Total Reflectance (ATR) technique on a neat (undiluted liquid) sample.[1]

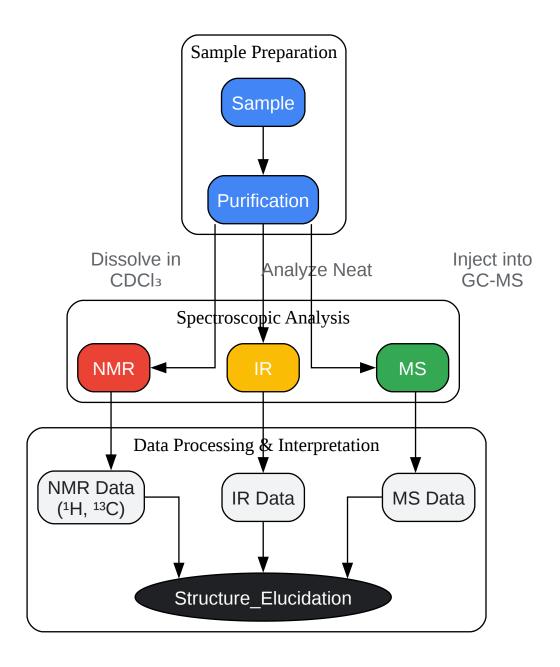
Mass Spectrometry

- Technique: The mass spectrum was obtained using Gas Chromatography-Mass Spectrometry (GC-MS).[1]
- Instrument: A HITACHI RMU-6M mass spectrometer was used.[1]
- Ionization Method: Electron Ionization (EI) was employed as the ionization technique.[1]
- Ionization Energy: The electron energy was 70 eV.[1]

Workflow Visualization

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound like 2-ethylhexyl acetate.





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General workflow for spectroscopic analysis.

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References

- 1. 2-Ethylhexyl Acetate | C10H20O2 | CID 7635 PubChem [pubchem.ncbi.nlm.nih.gov]
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